

# An In-depth Technical Guide to (S)-2-Aminobutanedioic Acid Sodium Salt Monohydrate

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## Compound of Interest

Compound Name: *L-Aspartic acid sodium salt monohydrate*

Cat. No.: *B1292496*

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This technical guide provides a comprehensive overview of the physical and chemical characteristics of (S)-2-Aminobutanedioic acid sodium salt monohydrate, a compound of significant interest to researchers, scientists, and professionals in drug development. This document details the compound's properties, outlines experimental protocols for their determination, and illustrates its key biological signaling pathways.

## Core Physical and Chemical Properties

(S)-2-Aminobutanedioic acid sodium salt monohydrate, also known as **L-Aspartic acid sodium salt monohydrate**, is a white crystalline powder.[1][2] It is the monosodium salt of the non-essential amino acid L-aspartic acid. This compound is valued in various industries, including pharmaceuticals and food, for its role as a flavor enhancer, nutritional supplement, and buffering agent.[2][3] In pharmaceutical formulations, it can enhance the solubility and bioavailability of active ingredients.[2]

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical data for (S)-2-Aminobutanedioic acid sodium salt monohydrate.

Property	Value	References
Synonyms	L-Aspartic acid sodium salt monohydrate, Sodium L-aspartate, (S)-Aminobutanedioic acid sodium salt monohydrate	[2][4]
CAS Number	323194-76-9	[2][4]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> NNaO <sub>4</sub> ·H <sub>2</sub> O	[2]
Molecular Weight	173.10 g/mol	[4][5][6][7][8][9][10]
Appearance	White crystalline powder or crystals	[1][2]
Melting Point	~140 °C (decomposes)	[1][11]
Solubility in Water	Easily soluble; ≥100 mg/mL	[1][11]
Optical Rotation [α] <sub>D</sub> <sup>20</sup>	+19° to +21° (c=1 in H <sub>2</sub> O)	[2]

## Experimental Protocols

Detailed methodologies for determining the key physical characteristics of (S)-2-Aminobutanedioic acid sodium salt monohydrate are outlined below.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition typically occurs over a narrow temperature range.

Methodology:

A common method for determining the melting point of a powdered solid like (S)-2-Aminobutanedioic acid sodium salt monohydrate is the capillary tube method using a melting point apparatus.

- **Sample Preparation:** A small amount of the dry crystalline powder is packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath within a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point. A preliminary, faster heating rate can be used to determine an approximate melting range.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1.0 °C). The reported melting point of ~140 °C with decomposition indicates that the substance breaks down at this temperature.

## Solubility Measurement

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution.

Methodology:

The solubility of (S)-2-Aminobutanedioic acid sodium salt monohydrate in water can be determined quantitatively using the following protocol. The solubility of amino acids like L-aspartic acid is known to be influenced by pH and temperature.<sup>[10]</sup>

- **Preparation of Saturated Solution:** An excess amount of the compound is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Sample Collection and Filtration:** A sample of the supernatant is carefully withdrawn using a syringe and filtered through a membrane filter (e.g., 0.45 µm) to remove any undissolved

solid.

- **Concentration Analysis:** The concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a precise method for this purpose.<sup>[10]</sup> A calibration curve is first established using standard solutions of known concentrations. The concentration of the saturated solution is then determined by comparing its HPLC peak area to the calibration curve.
- **Data Reporting:** The solubility is expressed in units such as g/100 mL or mol/L at the specified temperature.

## Optical Rotation Measurement

Optical rotation is the turning of the plane of linearly polarized light as it passes through a chiral substance. This property is characteristic of chiral molecules and is measured using a polarimeter.

Methodology:

- **Solution Preparation:** A solution of (S)-2-Aminobutanedioic acid sodium salt monohydrate is prepared by accurately weighing a known mass of the compound and dissolving it in a precise volume of a suitable solvent, typically water, in a volumetric flask. The concentration is calculated in g/mL.
- **Polarimeter Calibration:** The polarimeter is turned on and allowed to warm up. The sample tube is filled with the pure solvent (blank), and the instrument is zeroed.
- **Sample Measurement:** The sample tube is rinsed and then filled with the prepared solution, ensuring no air bubbles are present. The tube is placed in the polarimeter, and the observed optical rotation ( $\alpha$ ) is measured. The temperature and the wavelength of the light source (usually the sodium D-line, 589 nm) are recorded.
- **Calculation of Specific Rotation:** The specific rotation  $[\alpha]$  is calculated using the formula:  $[\alpha] = \alpha / (l \times c)$  where:
  - $\alpha$  is the observed rotation in degrees.
  - $l$  is the path length of the sample tube in decimeters (dm).

- $c$  is the concentration of the solution in g/mL.[11]

## Synthesis Protocol

A method for the preparation of L-sodium aspartate monohydrate involves a solid-phase reaction.

Methodology:

This method utilizes a solid-phase reaction in a ball mill, avoiding the use of solvents and thus presenting a more environmentally friendly approach.

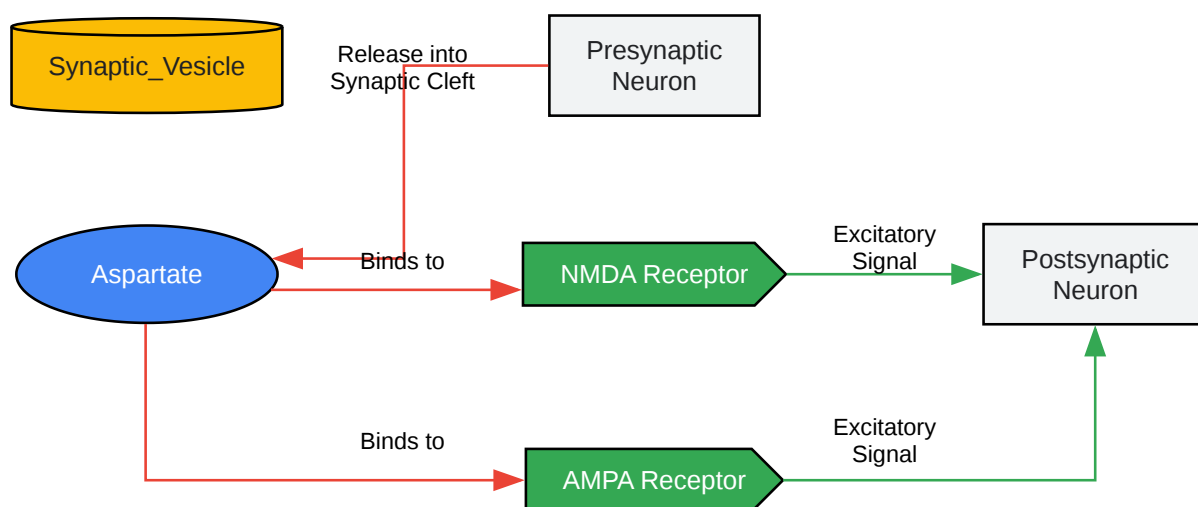
- **Reactant Mixing:** 1.33 kg of L-aspartic acid and 0.2 kg of solid sodium hydroxide are placed into a vertical ball mill.
- **Reaction Grinding:** The mixture is ground at a speed of 1200 rpm. The temperature is maintained between 20°C and 60°C using water cooling.
- **Staged Addition of Base:** After 30 minutes of reaction, an additional 0.15 kg of sodium hydroxide is added, and grinding continues for another 65 minutes. A final 0.05 kg of sodium hydroxide is then added, and the mixture is ground for a further 40 minutes.
- **Product Isolation:** The resulting product is filtered with 95% ethanol and then dried to yield **L-aspartic acid sodium salt monohydrate**.[1]

## Biological Signaling and Metabolic Pathways

(S)-2-Aminobutanedioic acid, or L-aspartate, is a crucial molecule in various metabolic and signaling pathways within the body.

## Role as an Excitatory Neurotransmitter

L-aspartate functions as an excitatory neurotransmitter in the central nervous system, similar to glutamate. It plays a role in fast synaptic transmission, which is fundamental for processes such as learning and memory.[2]

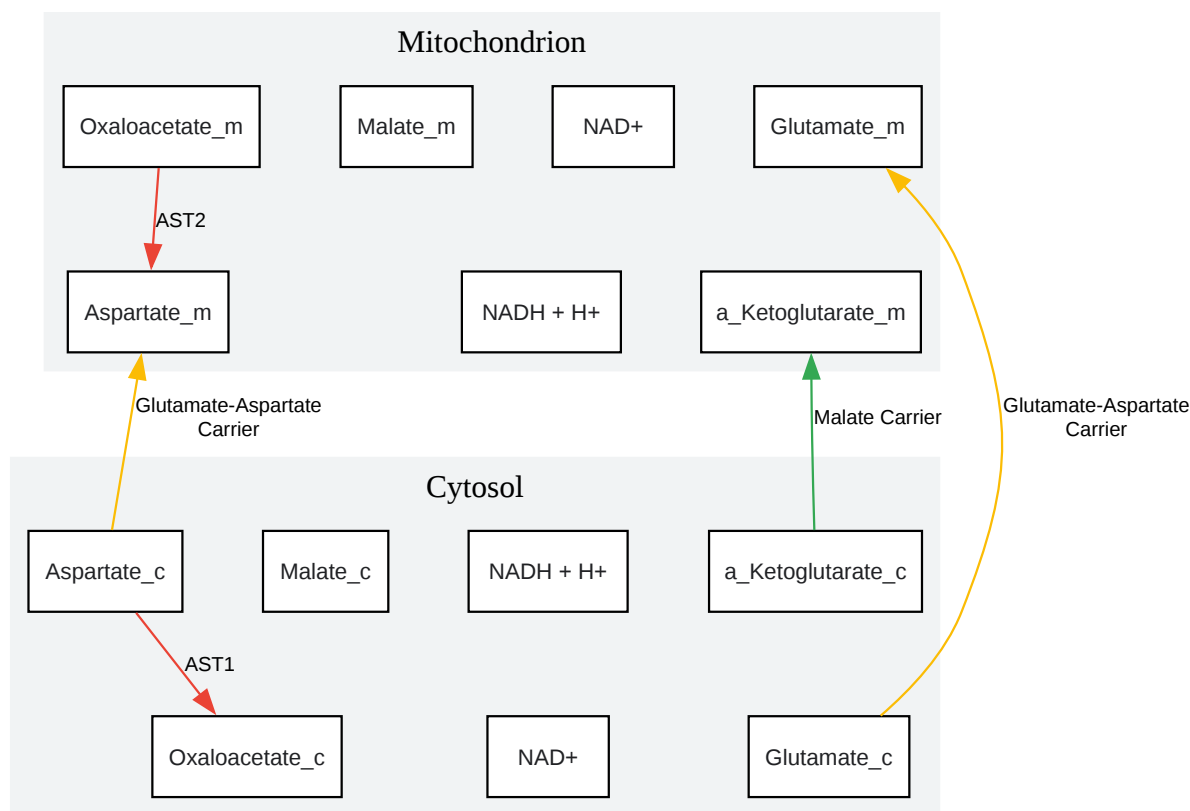


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Caption: L-Aspartate as an excitatory neurotransmitter in synaptic transmission.

## Malate-Aspartate Shuttle

The malate-aspartate shuttle is a critical system for translocating reducing equivalents (in the form of NADH) from the cytosol into the mitochondria for oxidative phosphorylation. This process is essential for cellular energy production.<sup>[4][12]</sup>

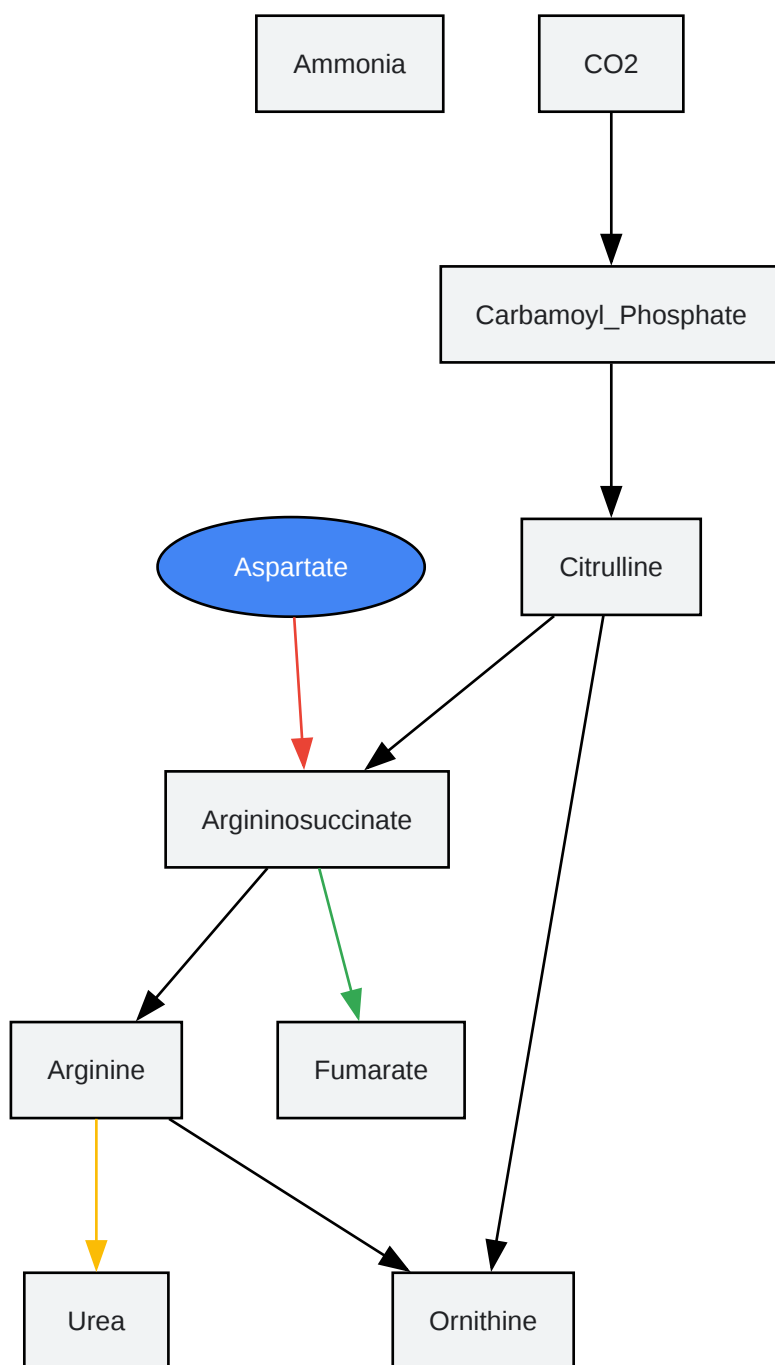


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Caption: The Malate-Aspartate shuttle for transporting NADH into the mitochondria.

## Urea Cycle Involvement

Aspartate plays a crucial role in the urea cycle, a metabolic pathway that detoxifies ammonia by converting it into urea for excretion. Aspartate provides one of the two nitrogen atoms in the urea molecule.<sup>[2]</sup>



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Caption: The role of Aspartate in the Urea Cycle.

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